

# Introduction: The Prominence of the 2-Oxopyrrolidine Scaffold

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## Compound of Interest

Compound Name: *Benzyl 3-ethyl-4-methyl-1H-pyrrole-2-carboxylate*

Cat. No.: *B14070058*

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The 2-oxopyrrolidine, or pyroglutamate, scaffold is a five-membered lactam ring that serves as a cornerstone in medicinal chemistry. Its rigid, chiral structure and its presence in numerous natural products have made it a "privileged scaffold"—a molecular framework that is able to provide useful ligands for more than one type of receptor or enzyme target.[1] This guide focuses on a particularly versatile class of these compounds: Benzyl 2-oxopyrrolidine-2-carboxylate derivatives. Characterized by a benzyl ester at the C2 position and a lactam carbonyl, this core structure offers multiple points for chemical modification, enabling the systematic exploration of chemical space to develop novel therapeutic agents.

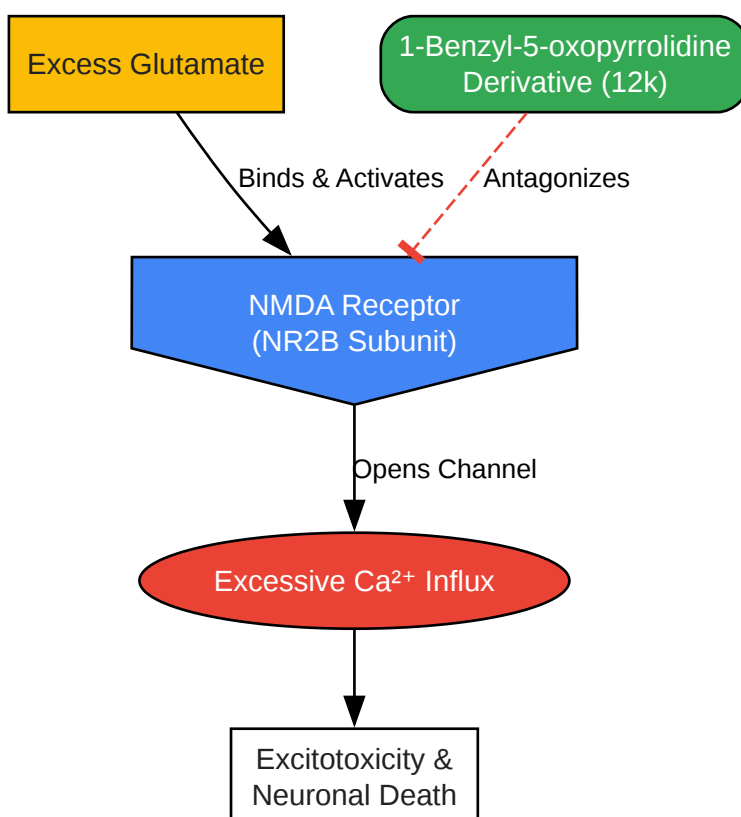
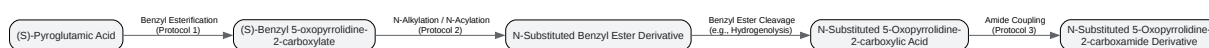
Derivatives of this scaffold have demonstrated a remarkable breadth of biological activities, including neuroprotective, anticonvulsant, anticancer, antimicrobial, and anti-inflammatory effects.[2][3][4][5][6] This guide, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the synthesis, chemical properties, and diverse applications of these compounds, offering both foundational knowledge and field-proven insights to drive future discovery.

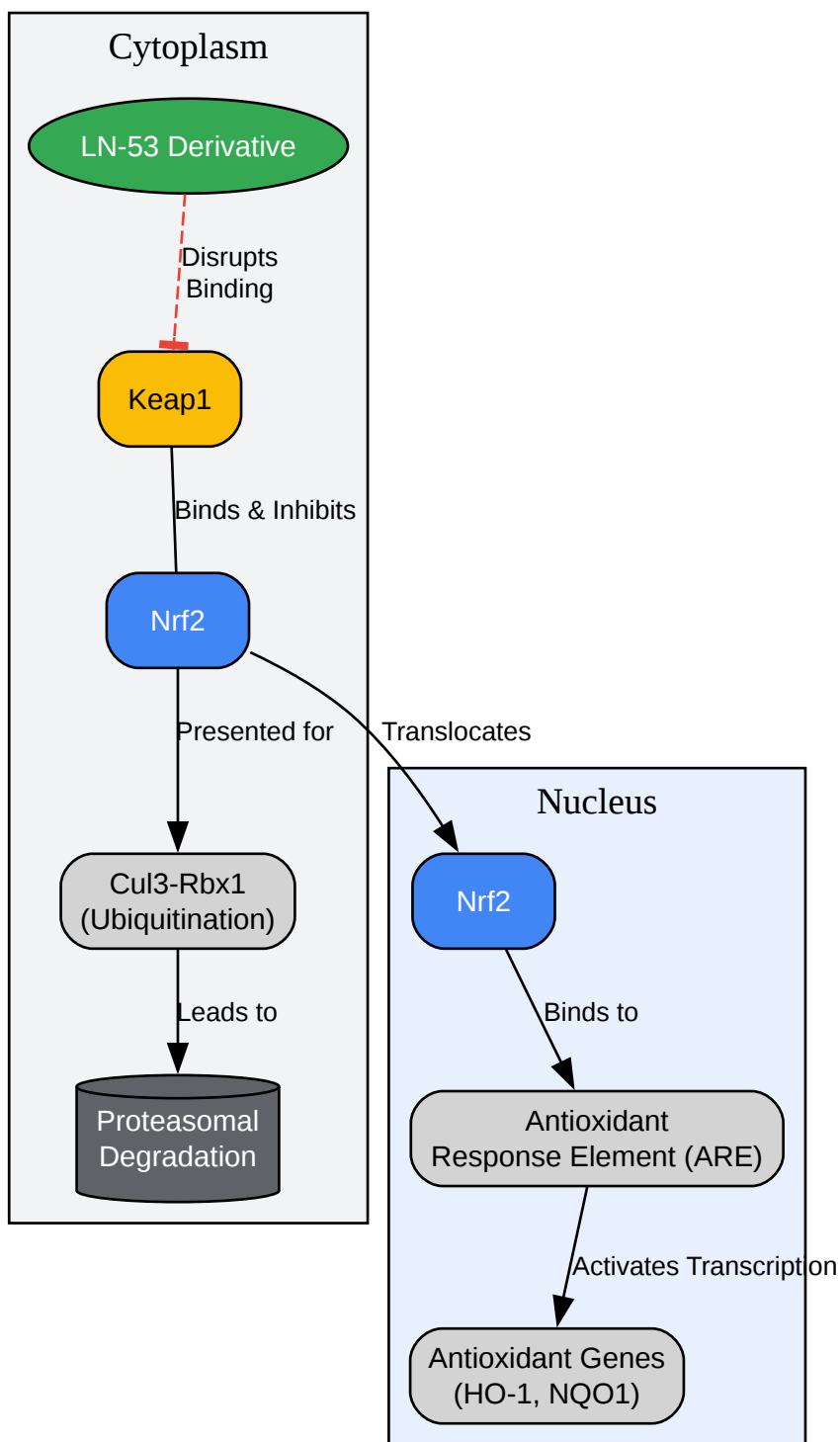
# Core Synthesis Strategies: From Chiral Precursors to Functionalized Derivatives

The synthetic accessibility of benzyl 2-oxopyrrolidine-2-carboxylate derivatives is a key advantage, with most routes originating from the readily available and chiral molecule, (S)-pyroglutamic acid.[7][8] This ensures the production of enantiomerically pure compounds, which is critical as biological activity is often stereospecific.[9]

## Workflow for the Synthesis of Key Derivatives

The general synthetic approach involves a few robust and high-yielding steps, which allow for the creation of a diverse library of compounds from a common intermediate.





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